

Application Notes and Protocols: Preparation of [Sar1, Ile8]-Angiotensin II TFA Stock Solution

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Compound of Interest

Compound Name: [Sar1, Ile8]-Angiotensin II TFA

Cat. No.: B8075408

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Introduction

[Sar1, Ile8]-Angiotensin II is a synthetic analog of the potent vasoconstrictor Angiotensin II. It acts as a competitive antagonist of the Angiotensin II receptor, making it a valuable tool in cardiovascular research and drug development for studying the renin-angiotensin system.^[1] The trifluoroacetate (TFA) salt form is common for synthetic peptides. Proper preparation of a stock solution from the lyophilized powder is critical for accurate and reproducible experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of **[Sar1, Ile8]-Angiotensin II TFA** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **[Sar1, Ile8]-Angiotensin II TFA** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C48H74F3N13O12
Molecular Weight	~1082.18 g/mol
Appearance	White to off-white lyophilized powder
Solubility	Water (up to 50 mg/mL, may require sonication), DMSO (up to 10 mM)
Storage (Lyophilized)	-20°C for up to 1 year, or -80°C for up to 2 years
Storage (Stock Solution)	-20°C for up to 1 month, or -80°C for up to 6 months

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **[Sar1, Ile8]-Angiotensin II TFA** in sterile, nuclease-free water.

Materials

- **[Sar1, Ile8]-Angiotensin II TFA** (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge
- Optional: Bath sonicator

Procedure

- Equilibration: Before opening, allow the vial of lyophilized **[Sar1, Ile8]-Angiotensin II TFA** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from entering the vial, which can affect the stability of the peptide.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Calculation of Solvent Volume:
 - Determine the mass of the peptide in the vial (e.g., 1 mg).
 - Use the following formula to calculate the volume of solvent needed to achieve a 10 mM concentration:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example Calculation for 1 mg of peptide:
 - Mass = 0.001 g
 - Concentration = 0.010 mol/L
 - Molecular Weight = 1082.18 g/mol
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 1082.18 \text{ g/mol}) = 0.0000924 \text{ L} = 92.4 \text{ }\mu\text{L}$
- Reconstitution:
 - Carefully open the vial and add the calculated volume (e.g., 92.4 μL) of sterile, nuclease-free water using a calibrated micropipette.
 - Gently swirl the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause the peptide to aggregate.
 - If the peptide does not dissolve completely, vortex the solution gently for a few seconds.
 - For peptides that are difficult to dissolve, a brief sonication in a bath sonicator (1-2 minutes) may be necessary.[\[2\]](#)

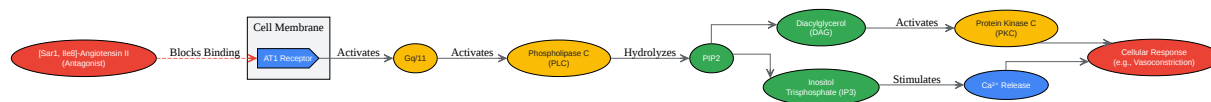
- Aliquoting:
 - Once the peptide is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, low-protein binding microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the peptide.[\[2\]](#)
- Storage:
 - Label the aliquots clearly with the peptide name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

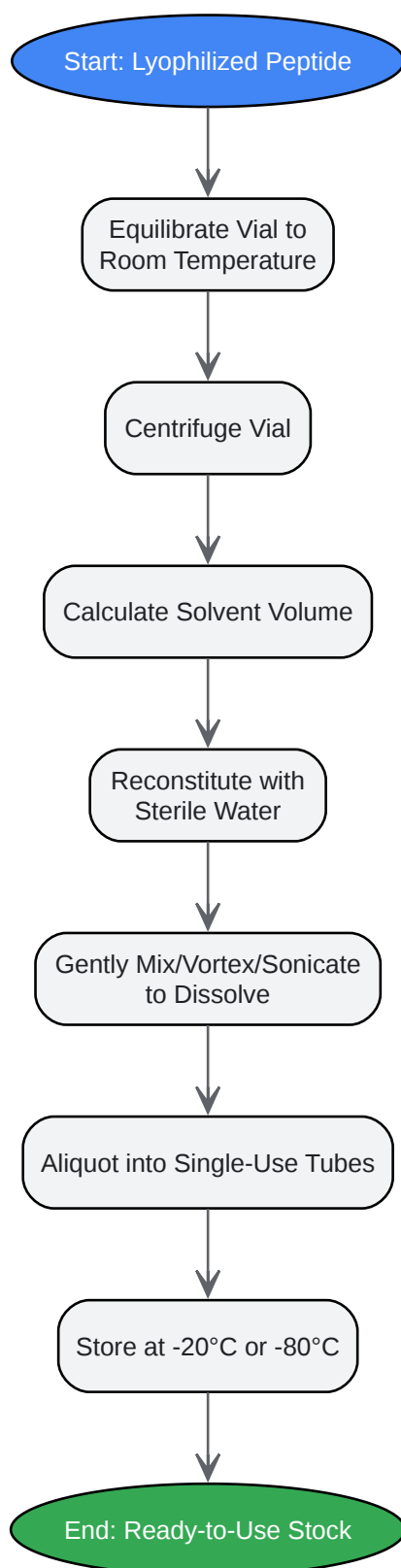
Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **[Sar1, Ile8]-Angiotensin II TFA** and its solutions.
- The trifluoroacetic acid (TFA) component can be corrosive and irritating. Handle with care and ensure good ventilation.[\[3\]](#)
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Dispose of all waste materials in accordance with institutional and local regulations.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of Angiotensin II and the experimental workflow for preparing the stock solution.





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